

# A Technical Guide to cis,trans-Muconic Acid: Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: *Muconic Acid*

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## Abstract

**Muconic acid**, a dicarboxylic acid with the chemical formula  $C_6H_6O_4$ , exists as three geometric isomers: cis,cis-, cis,trans-, and trans,trans-**muconic acid**.<sup>[1]</sup> This guide provides a comprehensive overview of the structural formula, chemical and physical properties, and synthesis of cis,trans-**muconic acid**. Detailed experimental protocols for its synthesis and analysis are provided, alongside a summary of its role in engineered metabolic pathways. This document is intended to serve as a valuable resource for professionals in research and drug development.

## Structural Formula and Isomers

**Muconic acid** isomers are distinguished by the stereochemistry of their two carbon-carbon double bonds. The cis,trans-isomer, formally known as (2Z,4E)-hexa-2,4-dienedioic acid, possesses one double bond in the cis configuration and the other in the trans configuration.

Figure 1: Skeletal Structures of **Muconic Acid** Isomers

trans,trans-Muconic Acid



cis,cis-Muconic Acid



cis,trans-Muconic Acid



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Caption: Skeletal formulas of the three geometric isomers of **muconic acid**.

## Physicochemical Properties

The distinct geometries of the **muconic acid** isomers give rise to different physical and chemical properties. A summary of key quantitative data is presented in Table 1.

Table 1: Physicochemical Properties of **Muconic Acid** Isomers

Property	cis,trans-Muconic Acid	cis,cis-Muconic Acid	trans,trans-Muconic Acid
Molecular Formula	C <sub>6</sub> H <sub>6</sub> O <sub>4</sub> <a href="#">[2]</a>	C <sub>6</sub> H <sub>6</sub> O <sub>4</sub> <a href="#">[3]</a>	C <sub>6</sub> H <sub>6</sub> O <sub>4</sub> <a href="#">[4]</a>
Molecular Weight (g/mol)	142.11 <a href="#">[2]</a>	142.11 <a href="#">[3]</a>	142.11 <a href="#">[4]</a>
CAS Number	1119-72-8 (often refers to cis,cis)	1119-72-8 <a href="#">[3]</a>	3588-17-8 <a href="#">[4]</a>
Melting Point (°C)	190–191 <a href="#">[1]</a>	194–195 <a href="#">[1]</a> <a href="#">[5]</a>	301 <a href="#">[1]</a>
Appearance	Needles from hot water <a href="#">[1]</a>	Crystalline prisms from ethanol <a href="#">[1]</a>	Prisms from water <a href="#">[1]</a>
Solubility in Water (g/L)	5.2 <a href="#">[4]</a>	~1 <a href="#">[4]</a>	1 <a href="#">[1]</a>
IUPAC Name	(2Z,4E)-hexa-2,4-dienedioic acid <a href="#">[6]</a> <a href="#">[7]</a>	(2Z,4Z)-hexa-2,4-dienedioic acid <a href="#">[3]</a>	(2E,4E)-hexa-2,4-dienedioic acid <a href="#">[4]</a>

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and quantification of **muconic acid** isomers.

### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum of cis,cis-**muconic acid** in CD<sub>3</sub>OD shows characteristic shifts at approximately 7.85, 7.84, 5.99, 5.98, 5.97, and 5.96 ppm.[\[8\]](#) For trans,trans-**muconic acid** in D<sub>2</sub>O, proton signals are observed at 7.028 and 6.184 ppm.[\[9\]](#)

### <sup>13</sup>C NMR Spectroscopy

The carbon NMR spectrum for trans,trans-**muconic acid** reveals signals at 177.917, 141.322, and 135.246 ppm.[\[9\]](#)

### UV-Visible Spectroscopy

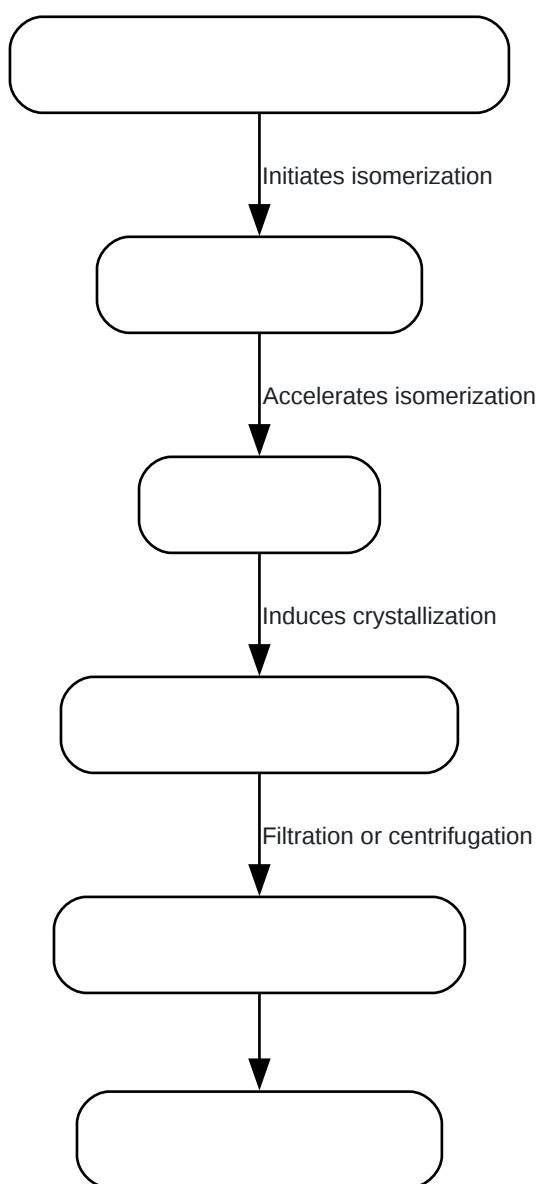
In UV-Vis spectroscopy, trans,trans-**muconic acid** exhibits a maximum absorption at 264 nm. [10] The UV spectrum of oxidized catechol, which produces **muconic acid**, shows a prominent peak around 260 nm.[11]

## Experimental Protocols

### Synthesis of cis,trans-Muconic Acid via Isomerization

cis,trans-**muconic acid** is commonly produced through the isomerization of the biologically synthesized cis,cis-isomer. This isomerization is favored under acidic conditions.[12]

#### Experimental Workflow for Isomerization



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Caption: Workflow for the isomerization of cis,cis- to cis,trans-**muconic acid**.

Detailed Protocol:

- Dissolution: A solution of cis,cis-**muconic acid** is prepared in an appropriate solvent, such as water or dimethyl sulfoxide (DMSO).[1][13]
- Acidification: The pH of the solution is lowered to below 7, as acidic conditions promote the isomerization to the cis,trans form.[4][12]
- Heating: The acidified solution is heated. For instance, heating in water can facilitate the conversion.[14] In DMSO, reactions are often performed at elevated temperatures (e.g., 87 °C).[1]
- Precipitation and Recovery: Upon cooling, the less soluble cis,trans-**muconic acid** precipitates from the solution and can be recovered by filtration.[14]
- Purification: The recovered product can be further purified by recrystallization.

## Analytical Determination by UHPLC-DAD

An accurate method for the quantification of cis,cis- and cis,trans-**muconic acid** isomers involves Ultra-High-Performance Liquid Chromatography with a Diode Array Detector (UHPLC-DAD).[15][16][17]

Experimental Protocol for UHPLC-DAD Analysis:

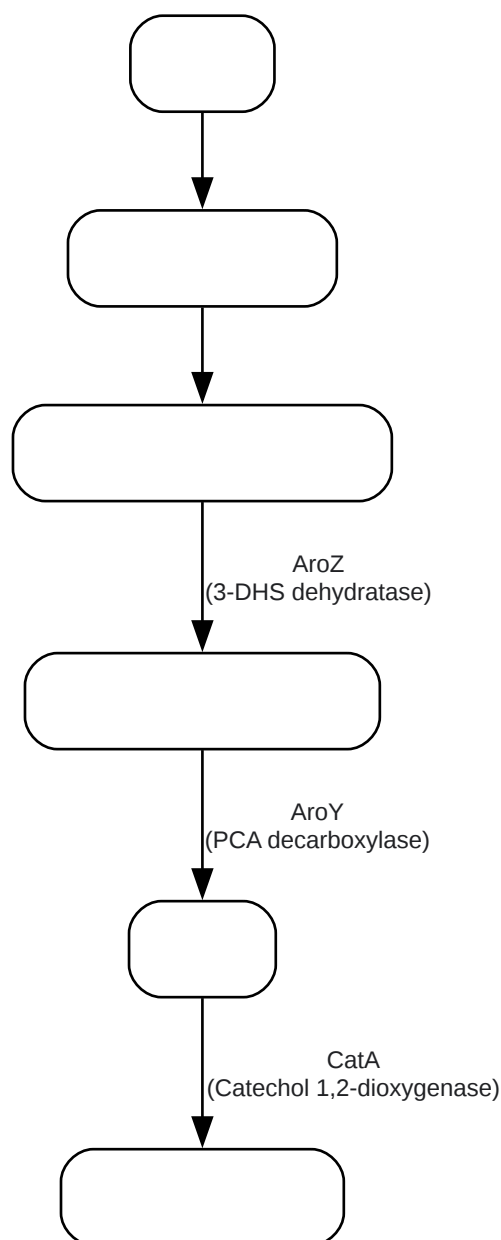
- Standard Preparation:
  - Prepare a 0.05% (v/v) sodium hydroxide solution.[16]
  - Accurately weigh and dissolve cis,cis-**muconic acid** in the sodium hydroxide solution to create a stock standard (e.g., 1.0 mg/mL).[4]
  - Prepare a cis,trans-**muconic acid** stock standard by heating a known concentration of the cis,cis-isomer in water (e.g., at 60 °C) to induce isomerization.[16]

- Sample Preparation:
  - Biological samples should be filtered through a 0.2  $\mu\text{m}$  filter before injection.[15]
  - Samples should be diluted to fall within the linear range of the instrument.[15]
- Chromatographic Conditions:
  - Column: A reverse-phase C18 column is typically used.[15]
  - Mobile Phase: A gradient of an acidic aqueous solution (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile) is commonly employed.[18]
  - Detection: The diode array detector is set to monitor wavelengths around 265 nm for **muconic acid** isomers.[15]
- Quantification:
  - Calibration curves are generated for each isomer using the prepared standards.[15]
  - The concentration of each isomer in the samples is determined by comparing their peak areas to the respective calibration curves.

## Role in Metabolic Pathways

cis,cis-**Muconic acid** is a key intermediate in engineered microbial pathways for the production of valuable chemicals from renewable feedstocks like glucose. These pathways are typically constructed in host organisms such as *Escherichia coli* and *Saccharomyces cerevisiae*. [19][20] [21]

### Engineered Biosynthetic Pathway to cis,cis-**Muconic Acid**



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Caption: A common engineered pathway for **cis,cis-muconic acid** biosynthesis.

In a frequently employed pathway, intermediates from the native shikimate pathway of the host organism are diverted.[21] Specifically, 3-dehydroshikimate (3-DHS) is converted to protocatechuic acid (PCA) by the enzyme 3-DHS dehydratase (AroZ). PCA is then decarboxylated to catechol by PCA decarboxylase (AroY). Finally, catechol is converted to **cis,cis-muconic acid** through ring cleavage by catechol 1,2-dioxygenase (CatA).[19][21]

## Conclusion

cis,trans-**Muconic acid** is a structurally distinct isomer with unique physicochemical properties. Its synthesis is readily achievable through the isomerization of the biologically produced cis,cis-isomer. The detailed protocols for synthesis and analysis provided in this guide, along with an understanding of its metabolic context, offer a solid foundation for researchers and professionals working with this versatile platform chemical. The continued development of efficient biological and chemical conversion processes for **muconic acid** isomers holds significant promise for the sustainable production of polymers and other valuable chemicals.

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